

Yuankanin Phytochemical Profile

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Compound Focus: Yuankanin

CAS No.: 77099-20-8

Cat. No.: S547638

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The table below summarizes the core physicochemical and structural data for **Yuankanin**.

Property	Description
IUPAC Name	2-(4-hydroxyphenyl)-7-methoxy-5-[(2S,3R,4S,5S,6R)-3,4,5-trihydroxy-6-[[[(2S,3R,4S,5R)-3,4,5-trihydroxyoxan-2-yl]oxymethyl]oxan-2-yl]oxychromen-4-one [1]
Molecular Formula	C ₂₇ H ₃₀ O ₁₄ [1] [2]
Molecular Weight	578.5 g/mol [1] [2]
CAS Registry Number	77099-20-8 [1] [2]
Chemical Classification	Flavonol glycoside; specifically, a genkwanin-5-bioside [1] [2]
Sugar Moieties	Composed of xylose and glucose units [2]
Appearance	White to off-white solid powder [2]
Solubility	Soluble in DMSO [1] [2]
Storage Conditions	Dry, dark and at 0 - 4°C for short term or -20°C for long term [1]
Canonical SMILES	<chem>COC1=CC2=C(C(=C1)OC3C(C(C(C(O3)COC4C(C(C(CO4)O)O)O)O)O)C(=O)C=C(O2)C5=CC=C(C=C5)O</chem> [1]

Biological Sources and Chemotaxonomic Role

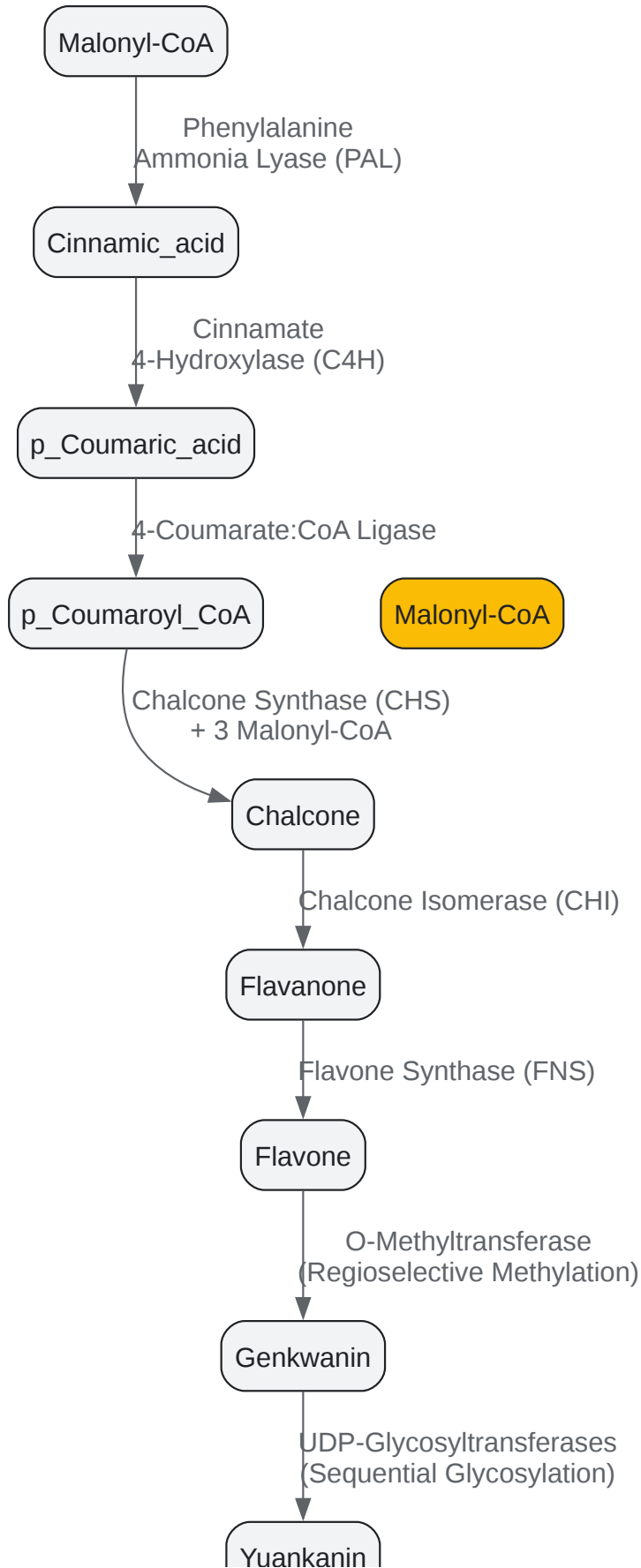
Yuankanin has been identified in several plant species within the **Thymelaeaceae** family, and its presence serves as an important chemotaxonomic marker [1] [2].

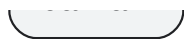
- **Plant Sources:** It has been reported in *Gnidia involucrata*, *Daphne feddei*, *Daphne gnidium*, and *Wikstroemia indica* [1] [3] [2].
- **Chemotaxonomic Significance:** Research on Korean *Daphne* and *Wikstroemia* species shows that **Yuankanin**, along with other flavonoids like luteolin 7-O-glucoside and genkwanin, can help clarify taxonomic boundaries. Its exclusive presence in *Wikstroemia genkwa* distinguishes it from the closely related *W. ganpi* [4]. This makes flavonoid fingerprinting a valuable tool for classifying morphologically ambiguous species [4].

Biosynthetic Pathway

The biosynthesis of **Yuankanin** in *Daphne* species involves a multi-step enzymatic process originating from the phenylpropanoid pathway [1].

Yuankanin Biosynthetic Pathway from Phenylalanine





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The pathway begins with the amino acid phenylalanine. Key steps include the formation of the central flavanone structure, its conversion to the flavone genkwanin, and final glycosylation to produce **Yuankanin** [1].

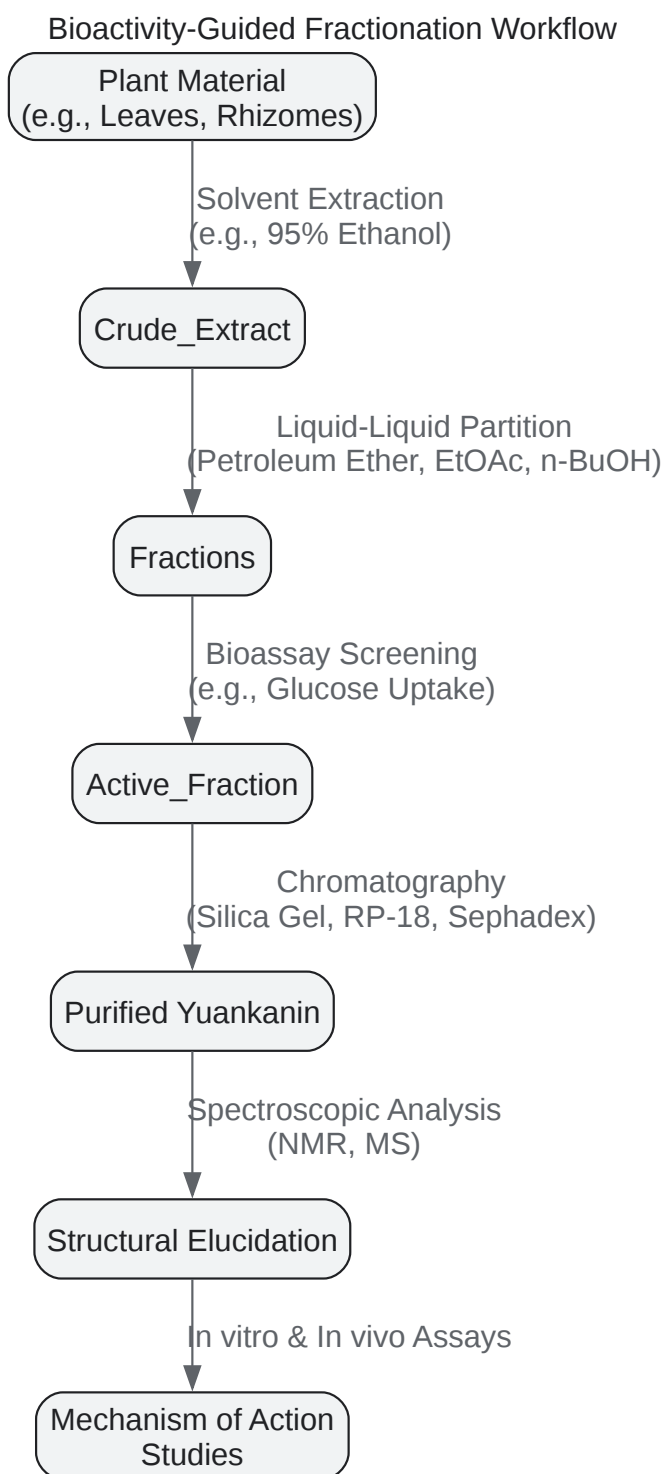
Potential Bioactivities and Related Compounds

Yuankanin is part of a group of bioactive flavonoid glycosides.

- **Bioactivity Context:** While detailed mechanistic studies on **Yuankanin** specifically are limited in the provided search results, its **aglycone (genkwanin)** has demonstrated significant bioactivity. A 2025 study reported that genkwanin glycosides from *Phaleria nisidai* exhibit anti-diabetic potential by improving insulin sensitivity and facilitating glucose uptake into adipose tissue, with effects comparable to metformin in a mouse model [5]. The activity is linked to the upregulation of GLUT1 protein expression in adipocytes via PKC-ERK1/2 signaling [5].
- **Co-occurring Metabolites:** In its natural sources, **Yuankanin** is often found alongside other specialized metabolites. In *Gnidia involucreta*, these include [1]:
 - **Benzophenone glycosides**
 - **C-glycosyl flavones** (e.g., vitexin, isovitexin)
 - **Daphnane-type diterpenes**
 - **Lignans and coumarins** (also found in *Wikstroemia* species [3])

Experimental Research Workflow

For researchers aiming to isolate and study **Yuankanin** from plant material, a typical bioactivity-guided fractionation workflow can be employed, as exemplified in recent studies [5].



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This workflow involves sequential extraction, fractionation guided by biological activity assays, chromatographic purification, structural elucidation, and finally, detailed mechanistic studies [3] [5].

Research Applications and Notes

- **Drug Discovery:** **Yuankanin** and its aglycone, genkwanin, represent promising starting points for developing therapies for **Type 2 Diabetes mellitus**, particularly in targeting insulin resistance [5].
- **Chemical Standardization:** **Yuankanin** can serve as a marker compound for the standardization of herbal extracts from Thymelaeaceae family plants, ensuring quality and consistency [4] [1].
- **Important Note:** **Yuankanin** is intended for research use only and is not designed for human therapeutic or veterinary applications [1].

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References

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